

An In-depth Technical Guide to the Physicochemical Properties of Procion Yellow Dyes

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Compound of Interest

Compound Name: Procion Yellow

Cat. No.: B078028

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Introduction

Procion dyes are a class of reactive dyes, widely recognized for their application in textile dyeing and, notably within the scientific community, as fluorescent tracers in biological research. The term "**Procion Yellow**" encompasses a variety of distinct chemical entities, each with its own specific set of physicochemical properties. These dyes are characterized by their ability to form covalent bonds with substrates, a feature that has been harnessed for the stable labeling of cells and tissues. This guide provides a detailed overview of the core physicochemical properties of several common **Procion Yellow** variants, outlines generalized experimental protocols for their characterization, and presents a typical workflow for their application in cellular imaging.

Physicochemical Properties of Procion Yellow Variants

The properties of **Procion Yellow** dyes vary depending on their specific chemical structure. The following tables summarize the available quantitative data for several common variants.

Table 1: Procion Golden Yellow H-R

Property	Value	Reference
CI Name	Reactive Orange 12	[1]
Molecular Formula	C ₂₉ H ₁₈ Cl ₂ N ₆ O ₁₀ S ₃	[2]
Molecular Weight	793.58 g/mol	[2]
CAS Number	70210-21-8	[2]
Appearance	Yellow-brown powder	[1]
Solubility in Water	100 g/L at 20°C, 200 g/L at 50°C	[1]
Absorption Maximum (λ _{max})	420 nm	[3]

Table 2: **Procion Yellow H-E3G**

Property	Value	Reference
CI Name	Reactive Yellow 81	[4][5]
Molecular Formula	C ₅₂ H ₃₄ Cl ₂ N ₁₈ O ₂₀ S ₆ ·6Na	[6][7][8]
CAS Number	59112-78-6	[6][7][8]
Appearance	Pale yellow powder	[9]
Solubility in Water	200 g/L at 50°C	[9]
Absorption Maximum (λ _{max})	270 nm	[6]

Table 3: **Procion Yellow MX-8G (Reactive Yellow 86)**

Property	Value	Reference
CI Name	Reactive Yellow 86	[10][11]
Molecular Formula	C ₁₈ H ₁₄ Cl ₂ N ₈ Na ₂ O ₉ S ₂	[10][12]
Molecular Weight	667.37 g/mol	[10]
CAS Number	61951-86-8	[10][13]
Appearance	Yellow powder	[10]
Solubility in Water	30 g/L at 50°C	[10]
Absorption Maximum (λmax)	425 nm	[14]
Excitation Maximum (General)	470 nm	[15][16]
Emission Maximum (General)	600 nm	[15][16]

Table 4: **Procion Yellow M-R** (Reactive Yellow 4)

Property	Value	Reference
CI Name	C.I. Reactive Yellow 4	[17]
Molecular Formula	C ₂₀ H ₁₂ Cl ₂ N ₆ Na ₂ O ₆ S ₂	[17]
Molecular Weight	613.4 g/mol	[17]
CAS Number	12226-45-8	[17]
Appearance	Deep yellow powder	[18]
Solubility in Water	40 g/L at 50°C	[18]

Table 5: **Procion Yellow MX-4R** (Reactive Yellow 14)

Property	Value	Reference
CI Name	C.I. Reactive Yellow 14	[19]
Molecular Formula	$C_{20}H_{19}ClN_4Na_2O_{11}S_3$	[1][19]
Molecular Weight	669.02 g/mol	[19]
CAS Number	18976-74-4	[1][19]
Appearance	Yellow powder	[19]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of each specific **Procion Yellow** dye are not extensively published. However, the following section outlines generalized methodologies for key experiments based on standard analytical techniques.

Determination of Absorption and Emission Spectra

Objective: To determine the wavelengths of maximum absorption and emission, which are crucial for fluorescence microscopy and spectroscopy applications.

Methodology:

- **Preparation of Stock Solution:** A stock solution of the **Procion Yellow** dye is prepared by dissolving a known mass of the dye powder in a suitable solvent, typically distilled water or a buffer solution (e.g., phosphate-buffered saline, PBS), to a concentration of approximately 1 mg/mL.
- **Preparation of Working Solutions:** A series of dilutions are made from the stock solution to obtain working concentrations in the micromolar range.
- **Absorption Spectroscopy:**
 - A UV-Visible spectrophotometer is calibrated using the solvent as a blank.

- The absorbance of each working solution is measured across a wavelength range of approximately 200-700 nm.
- The wavelength of maximum absorbance (λ_{max}) is identified from the resulting spectrum.
- Fluorescence Spectroscopy:
 - A spectrofluorometer is used for this measurement.
 - The excitation wavelength is set to the determined λ_{max} .
 - The emission spectrum is recorded over a wavelength range starting from the excitation wavelength to approximately 700 nm.
 - The wavelength of maximum emission is identified from the emission spectrum.

Determination of Molar Absorptivity (Extinction Coefficient)

Objective: To quantify the light-absorbing capacity of the dye at a specific wavelength.

Methodology:

- Preparation of Standard Solutions: A series of solutions of the **Procion Yellow** dye with accurately known concentrations are prepared.
- Spectrophotometric Measurement: The absorbance of each standard solution is measured at the λ_{max} using a spectrophotometer with a cuvette of a known path length (typically 1 cm).
- Calculation: The molar absorptivity (ϵ) is calculated using the Beer-Lambert law: $A = \epsilon cl$, where A is the absorbance, c is the molar concentration, and l is the path length of the cuvette. A plot of absorbance versus concentration should yield a straight line with a slope equal to ϵl .

Determination of Fluorescence Quantum Yield

Objective: To determine the efficiency of the fluorescence process.

Methodology:

- **Selection of a Standard:** A fluorescent standard with a known quantum yield and with absorption and emission spectra that overlap with the **Procion Yellow** dye is chosen (e.g., fluorescein or rhodamine 6G).
- **Spectroscopic Measurements:** The absorbance and fluorescence emission spectra of both the **Procion Yellow** sample and the standard are recorded under identical experimental conditions (excitation wavelength, solvent, temperature). The absorbance of the sample and the standard at the excitation wavelength should be kept low (typically < 0.1) to avoid inner filter effects.
- **Calculation:** The quantum yield (Φ) of the **Procion Yellow** dye is calculated using the following equation:

$$\Phi_{\text{sample}} = \Phi_{\text{standard}} * (I_{\text{sample}} / I_{\text{standard}}) * (A_{\text{standard}} / A_{\text{sample}}) * (n_{\text{sample}} / n_{\text{standard}})^2$$

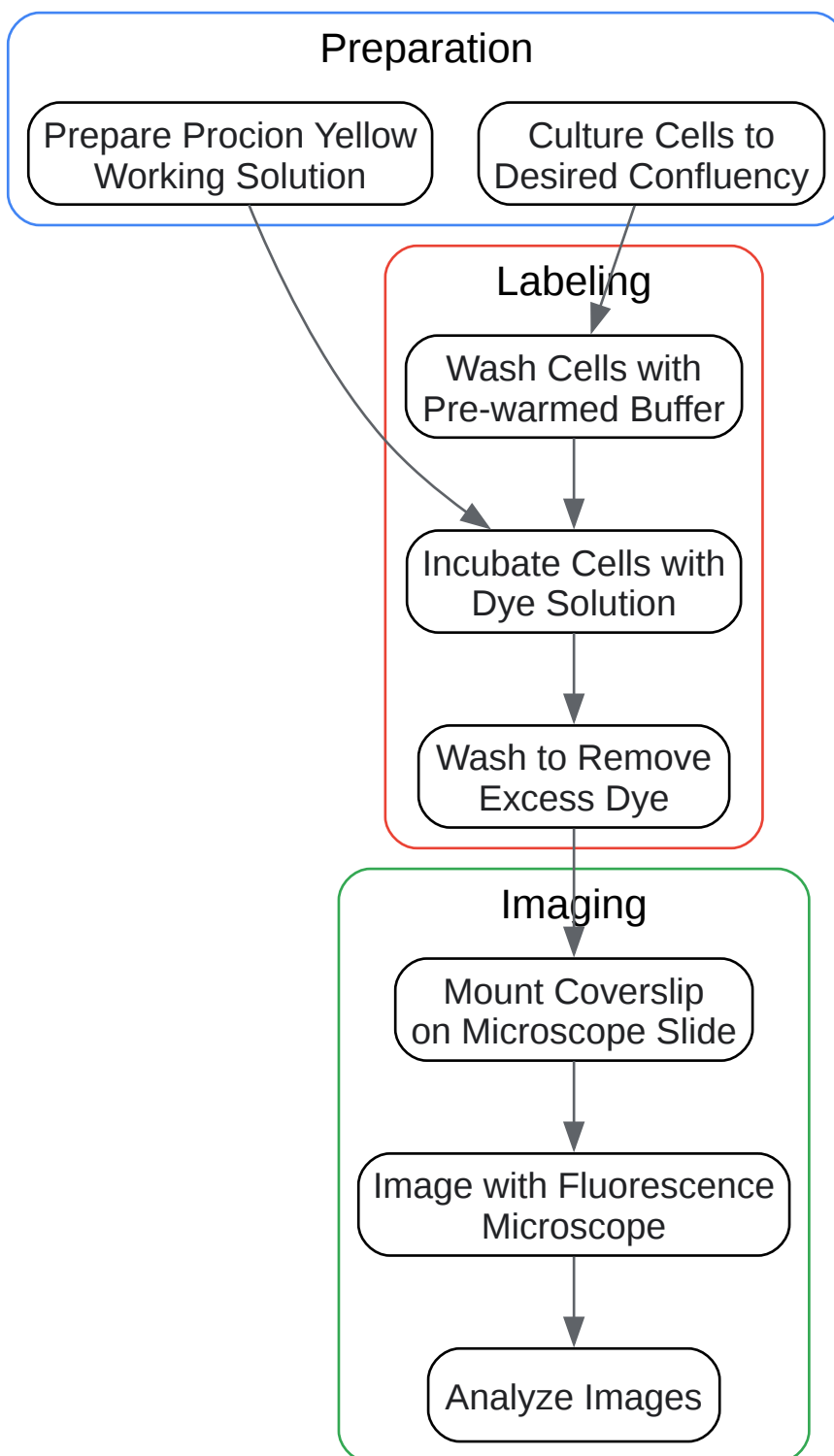
where I is the integrated fluorescence intensity, A is the absorbance at the excitation wavelength, and n is the refractive index of the solvent.

Mandatory Visualizations

Experimental Workflow for Cellular Labeling with Procion Yellow

The following diagram illustrates a typical workflow for labeling live cells with a **Procion Yellow** dye for subsequent fluorescence microscopy analysis.

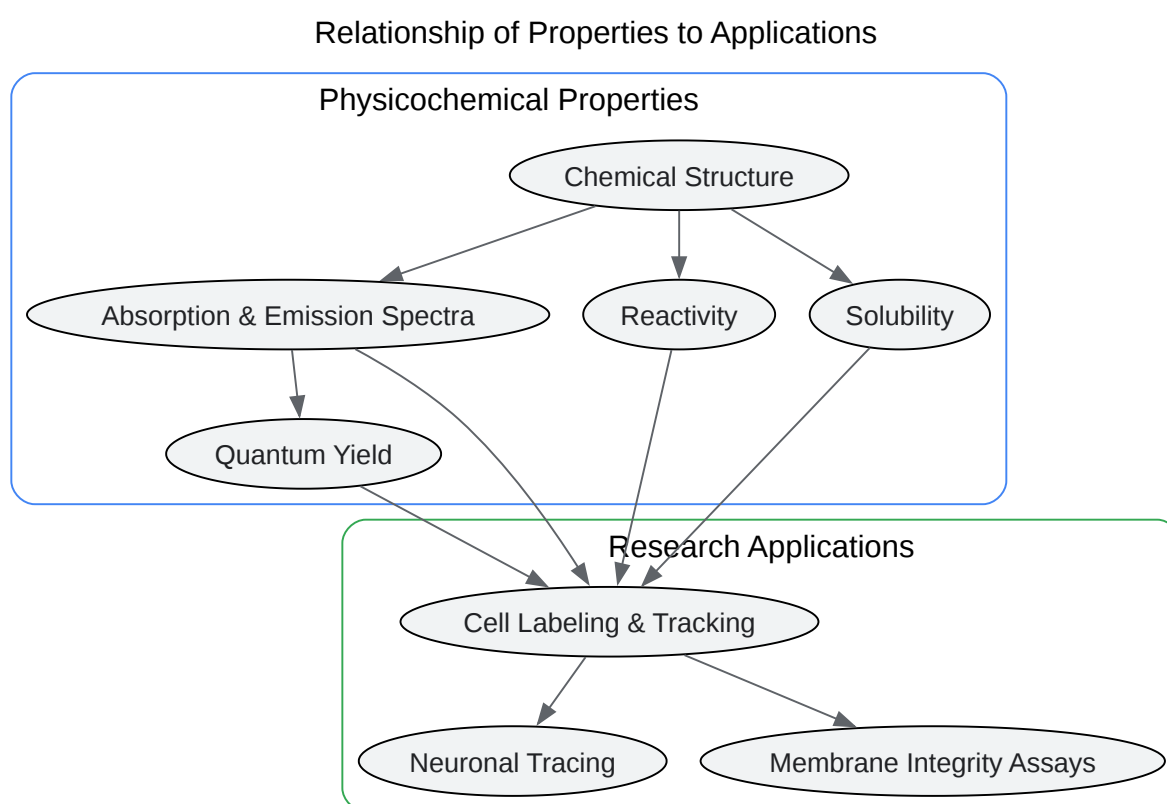
Workflow for Cell Labeling with Procion Yellow

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Caption: A generalized workflow for vital cell staining using **Procion Yellow**.

Logical Relationship of Physicochemical Properties and Applications

This diagram illustrates how the fundamental physicochemical properties of **Procion Yellow** dyes influence their suitability for various research applications.



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